

Application Notes and Protocols for 13C-Glucose vs. 13C-Mannose Tracer Studies

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Compound of Interest		
Compound Name:	D-Mannose-13C-5	
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Introduction

Stable isotope tracing using 13C-labeled metabolic precursors is a powerful technique to elucidate the intricate network of cellular metabolism.[1] While 13C-glucose is widely employed to probe central carbon metabolism, including glycolysis, the pentose phosphate pathway (PPP), and the tricarboxylic acid (TCA) cycle, the metabolic fate of other hexoses like mannose is less commonly investigated.[2][3] Mannose, a C-2 epimer of glucose, plays a critical role in glycosylation, a post-translational modification essential for protein folding, stability, and function.[2] Understanding the differential utilization of glucose and mannose is crucial for research in areas such as cancer metabolism, immunology, and the development of therapeutics targeting metabolic pathways.

These application notes provide a comprehensive guide for designing and conducting a comparative tracer study using 13C-glucose and 13C-mannose. The protocols outlined below detail the experimental workflow from cell culture and isotopic labeling to metabolite extraction and analysis by mass spectrometry. Furthermore, we present a framework for data analysis and visualization to facilitate the interpretation of the distinct metabolic fates of these two important monosaccharides.

Metabolic Pathways Overview

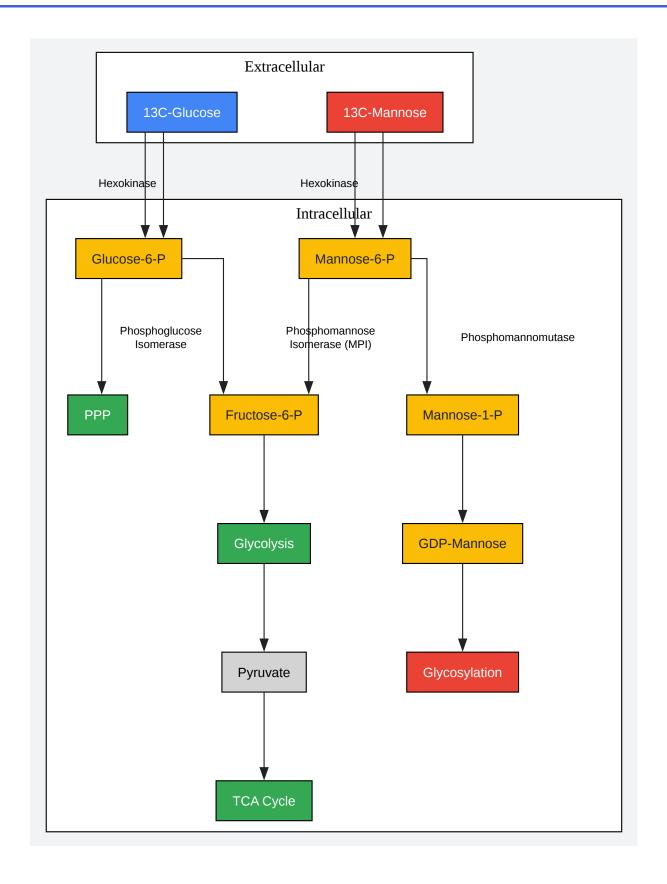




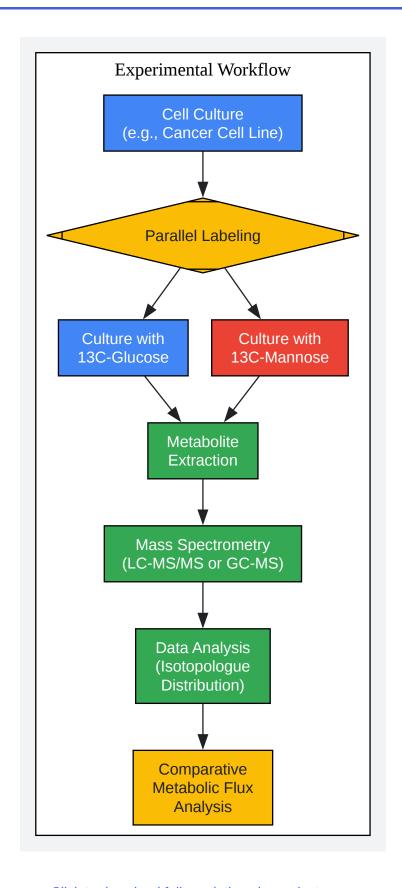


Glucose and mannose enter distinct but interconnected metabolic pathways. The following diagram illustrates the primary metabolic routes for each sugar.









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